

Ethyldichlorophosphine: A Technical Guide to Hazards and Handling

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Compound of Interest

Compound Name: *Ethyldichlorophosphine*

Cat. No.: B073763

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the hazards associated with **ethyldichlorophosphine** (CAS No. 1498-40-4) and detailed precautions for its safe handling. The information is intended for laboratory personnel and professionals in drug development who may work with this highly reactive and hazardous compound.

Summary of Hazards

Ethyldichlorophosphine is a colorless liquid with a pungent odor that presents significant health and safety risks.^[1] It is classified as a pyrophoric liquid, meaning it can ignite spontaneously in air.^{[1][2]} It also reacts violently with water.^[1] The primary hazards include severe skin burns and eye damage, and it is very toxic by inhalation.^{[1][3]}

GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor
Pyrophoric Liquids	Category 1	H250: Catches fire spontaneously if exposed to air[1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1]
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled[4]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed

Physicochemical and Toxicity Data

A clear understanding of the physical, chemical, and toxicological properties of **ethyldichlorophosphine** is essential for safe handling.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂ H ₅ Cl ₂ P	[2]
Molecular Weight	130.94 g/mol	[1]
Appearance	Colorless liquid with a pungent odor	[1] [2]
Boiling Point	60 - 65 °C (13 hPa)	
Specific Gravity	1.373	[4]
Vapor Pressure	26.1 mmHg at 25°C	[2]
Vapor Density	5.62	[4]
Reactivity	Pyrophoric; reacts violently with water and moist air. [1] May react vigorously or explosively with diisopropyl ether or other ethers in the presence of trace metal salts. [2]	

Toxicological Data

Metric	Value	Species	Reference
LC ₅₀ (Inhalation)	1,990 mg/m ³ /10 min	Mice	[1]

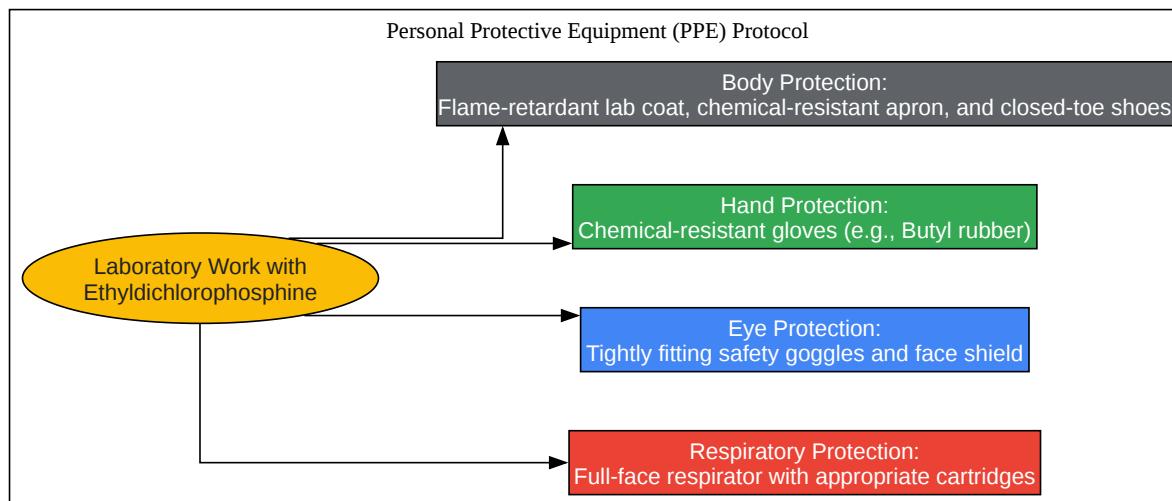
Note: Comprehensive LD₅₀ and LC₅₀ data for other species are not readily available in the reviewed literature.

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the highly hazardous nature of **ethyldichlorophosphine**, strict adherence to established protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.



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Figure 1: Required PPE for handling **ethyldichlorophosphine**.

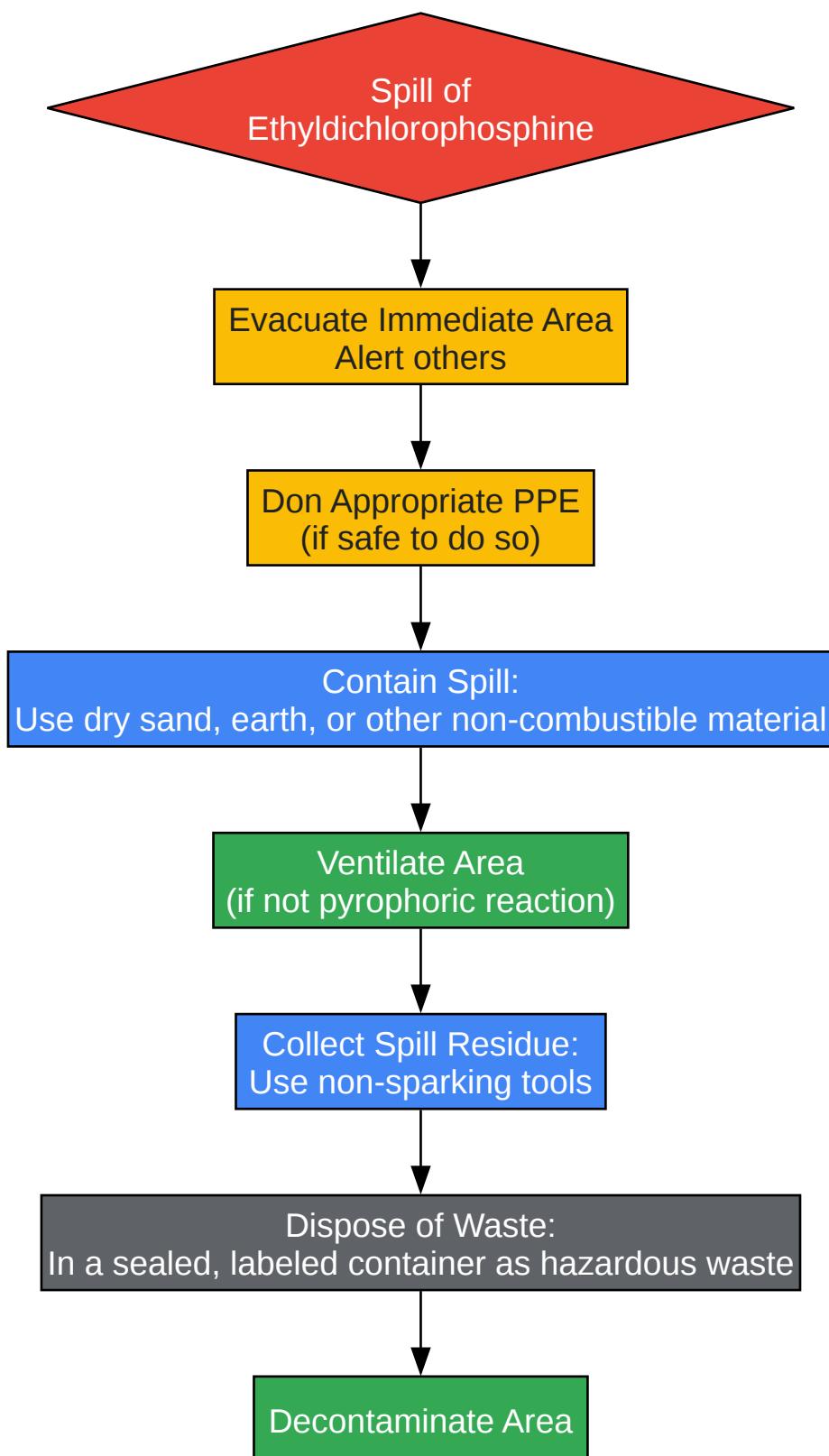
Methodology:

- Respiratory Protection: A full-face respirator with cartridges effective against organic vapors and acid gases is required when handling this substance.[3][4]
- Eye Protection: Wear tightly fitting safety goggles in combination with a face shield.[3][5]
- Hand Protection: Use chemical-resistant gloves that have been inspected for integrity before use.[5]

- Body Protection: Wear a flame-retardant lab coat, a chemical-resistant apron, and fully enclosed footwear.[\[3\]](#)

Spill Response Protocol

Immediate and correct response to a spill is critical to prevent injury and property damage.



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Figure 2: Workflow for responding to a spill of **ethyldichlorophosphine**.

Methodology:

- Evacuation and Notification: Immediately evacuate the spill area and alert all personnel in the vicinity.[2]
- PPE: Before attempting to address the spill, don the appropriate PPE, including respiratory protection.[2]
- Containment: Cover the spill with a dry, non-combustible material such as sand or earth.[1]
DO NOT USE WATER OR FOAM.[1]
- Ventilation: Ensure the area is well-ventilated.[2]
- Collection: Using non-sparking tools, carefully collect the absorbed material into a designated, sealable container for hazardous waste.[1][2]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[6]
- Decontamination: Thoroughly decontaminate the spill area following institutional protocols.

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **ethyldichlorophosphine**.

Handling

- All work with **ethyldichlorophosphine** must be conducted in a well-ventilated laboratory fume hood.[3][5]
- Use non-sparking tools and explosion-proof equipment.[2]
- Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Handle under an inert gas atmosphere (e.g., argon or nitrogen) and protect from moisture.[2]
- Avoid contact with skin, eyes, and clothing.[3][6]
- Do not breathe vapors or mists.[2]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Store in a locked, secure area.[2]
- The material is moisture-sensitive and should be protected from water.[4]

First Aid Measures

In the event of exposure, immediate medical attention is required.



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Figure 3: First aid procedures for exposure to **ethyldichlorophosphine**.

Methodology:

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately flush the affected area with large amounts of cool water for at least 20 minutes.[1] Remove all contaminated clothing. Immediate medical attention is required.[4][6]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 20 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call for immediate medical assistance.[2][6]

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, soda ash, lime, or dry sand.[1]
- Unsuitable Extinguishing Media: DO NOT USE WATER, CARBON DIOXIDE, OR FOAM. The substance reacts violently with water.[1]
- Specific Hazards: The material is pyrophoric and may ignite spontaneously in air.[1] Fire will produce irritating, corrosive, and/or toxic gases, including hydrogen chloride and oxides of phosphorus.[1][4] Containers may explode when heated.[1]
- Protective Equipment: Firefighters should wear positive-pressure self-contained breathing apparatus (SCBA) and full chemical protective clothing.[1]

This technical guide is intended to provide essential information for the safe handling of **ethyl dichlorophosphine**. It is not a substitute for a thorough understanding of the material's Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Always consult the most current SDS before working with this chemical.

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- To cite this document: BenchChem. [Ethyldichlorophosphine: A Technical Guide to Hazards and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073763#ethyldichlorophosphine-hazards-and-handling-precautions>]

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